

Basic Blue 99 CAS number 68123-13-7 information

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Compound of Interest

Compound Name: Basic blue 99

Cat. No.: B008370

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An In-depth Technical Guide to **Basic Blue 99** (CAS No. 68123-13-7)

Introduction

Basic Blue 99, identified by CAS number 68123-13-7, is a synthetic, direct, non-oxidative hair colorant.[1][2] It is classified as a naphthoquinoneimine color and is primarily used in temporary and semi-permanent hair dye formulations to impart a blue or dark blue color.[2][3][4] The dye functions by depositing color onto the hair fiber, which is subsequently removed by shampooing.[2] In addition to cosmetics, it sees use in histological and biological staining for microscopy and as a pH indicator in chemical analysis.[5] Its molecular structure features a complex polycyclic system with a naphthoquinoneimine core, which is responsible for its chromophoric properties.[6] This guide provides a comprehensive overview of its chemical properties, composition, toxicology, and the experimental protocols used in its safety assessment.

Chemical and Physical Properties

Basic Blue 99 is a dark blue to black, odorless powder.[7][8] It is soluble in water, ethanol, and isopropyl alcohol.[5] The dye's cationic nature, due to its quaternary ammonium group, facilitates ionic binding to the keratin in hair fibers.[6]

Table 1: Chemical Identifiers and Physical Properties of **Basic Blue 99**

Property	Value	Reference
CAS Number	68123-13-7	[7]
EC Number	268-544-3	[6]
C.I. Number	56059	[6]
Molecular Formula	C ₁₉ H ₂₀ BrClN ₄ O ₂	[7]
Molecular Weight	451.7 g/mol	[7]
IUPAC Name	[3-[(4,8-diamino-6-bromo-5-hydroxy-1-oxonaphthalen-2-ylidene)amino]phenyl]-trimethylazanium;chloride	[5][7]
Physical Form	Solid Powder	[8]
Color	Dark Blue / Black	[5][8]
Melting Point	>200°C	[5]
Boiling Point	724.99 °C (estimated)	[3][9]
Density	2.19 g/cm ³ (at 20°C)	[3][10]
Water Solubility	1.37 - 13.74 g/L (at 20°C)	[6][10][11]
Log Kow (LogP)	-0.88 (calculated)	[3]

| λ_{max} | 645 nm |[5] |

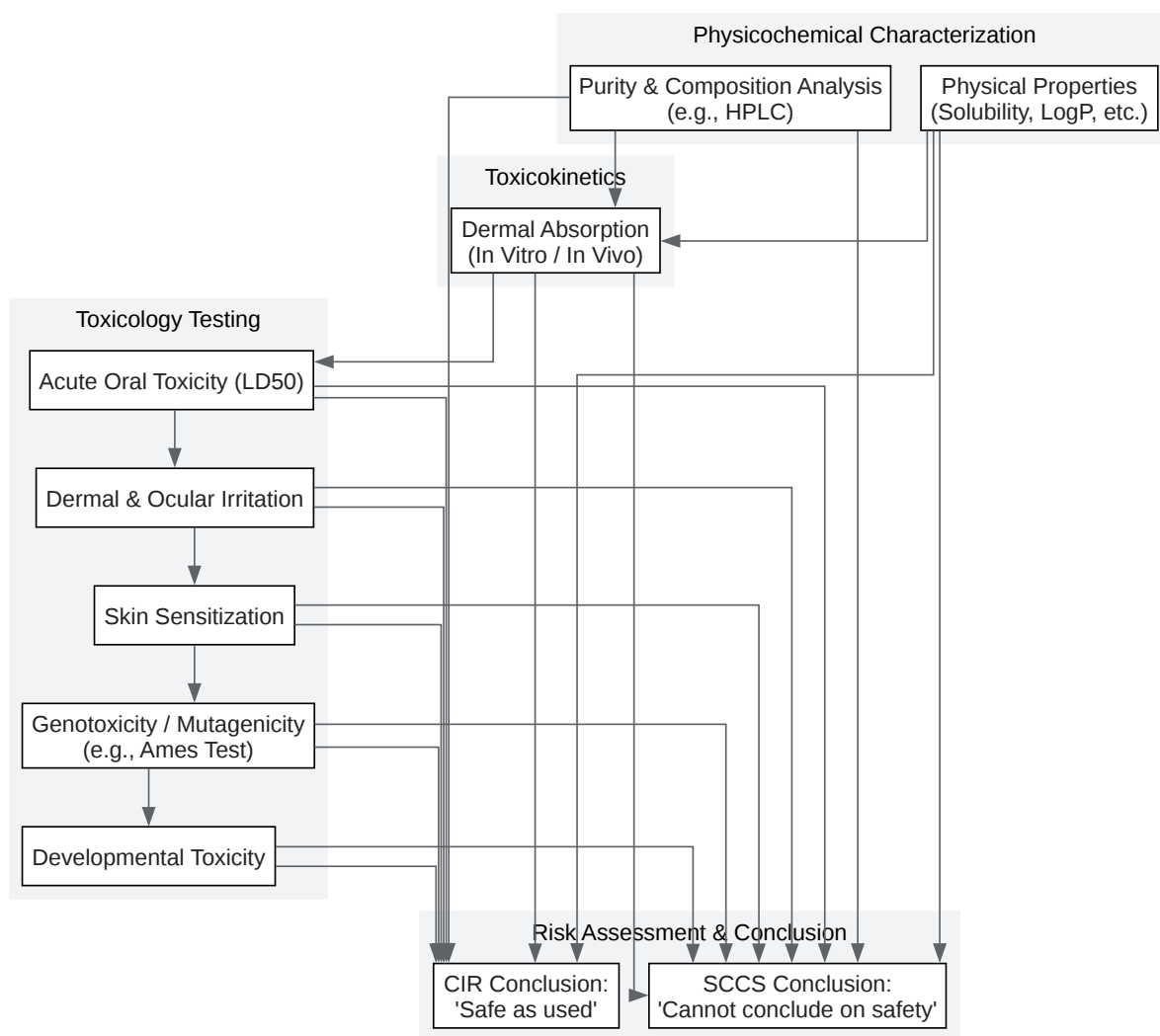
Composition and Impurities

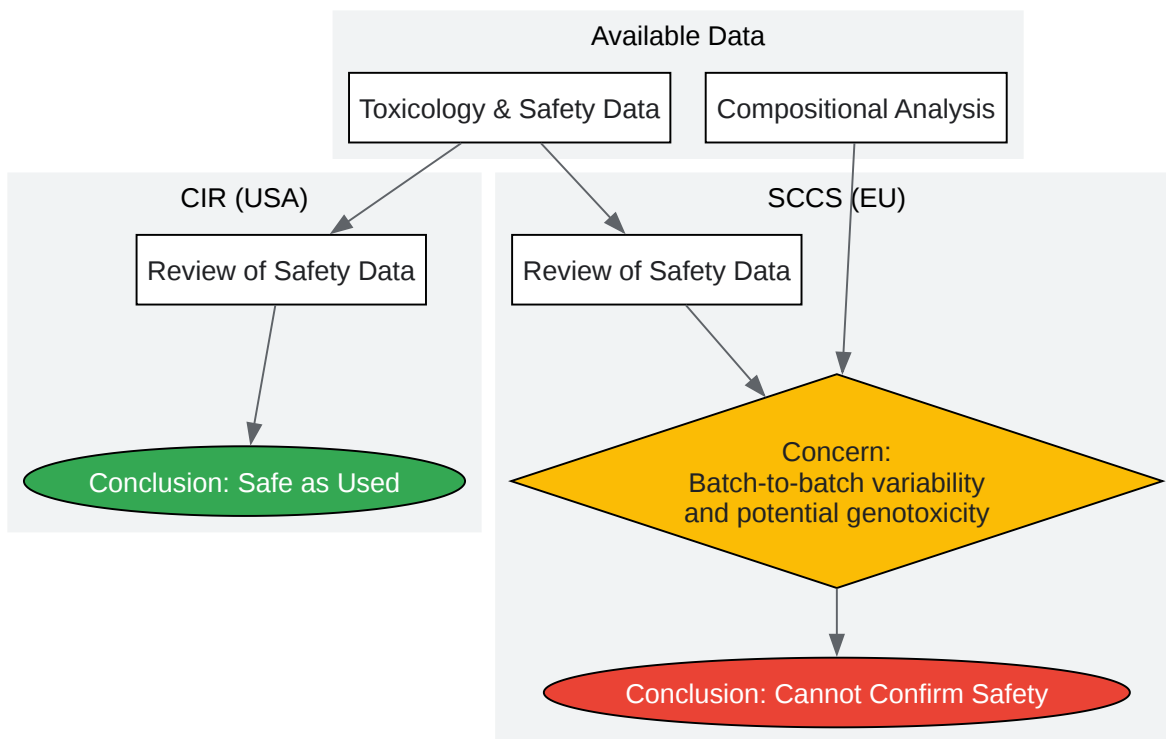
Commercial **Basic Blue 99** is not a pure substance but a mixture. The dye content typically ranges from 60% to 63%. [1][12] The European Commission's Scientific Committee on Consumer Safety (SCCS) has noted significant batch-to-batch variability, with some batches containing up to 40 chemical analogues and isomers. [13] This variability has led to difficulties in concluding its safety for cosmetic use in the European Union. [13][14]

Table 2: Typical Composition of Commercial **Basic Blue 99**

Component	Percentage (%)	Reference
Basic Blue 99 Dye	60.7% - 63%	[1][15]
Sugar	~25.7%	[1][15]
Inorganic Salts	~11.8%	[15]
Volatile Matter / Water	~1.8%	[1][15]

| Iron | \leq 100 ppm |[15] |





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